

Technical Guide: Structural Elucidation of N-(propan-2-yl)biphenyl-4-carboxamide

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Compound of Interest

Compound Name: *N-(propan-2-yl)biphenyl-4-carboxamide*

Cat. No.: *B11174577*

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Executive Summary

This technical guide outlines the comprehensive workflow for the structural analysis of **N-(propan-2-yl)biphenyl-4-carboxamide** (CAS: 7116-95-2 analog/derivative). As a lipophilic amide incorporating a biphenyl "privileged structure," this molecule serves as a critical model for understanding intermolecular hydrogen bonding networks (

) and

stacking interactions in drug discovery.

The biphenyl core is non-planar due to steric repulsion between ortho-hydrogens, a feature that significantly dictates crystal packing efficiency and solubility profiles. This guide provides a self-validating protocol for synthesizing high-purity single crystals and analyzing their supramolecular synthons using Single Crystal X-Ray Diffraction (SC-XRD).

Molecular Architecture & Synthesis Strategy

Chemical Context

The target molecule consists of three distinct pharmacophoric/structural domains:

- Biphenyl Core: Provides a rigid, hydrophobic scaffold.
- Carboxamide Linker: Acts as a hydrogen bond donor/acceptor site (Directional handle).
- Isopropyl Group: Adds steric bulk, modulating the packing density and preventing planar sheet formation.

Synthesis Protocol (Schotten-Baumann Conditions)

To ensure high crystallinity, we utilize an acid chloride coupling route which minimizes side products compared to peptide coupling agents (EDC/HOBt).

Reagents:

- Biphenyl-4-carbonyl chloride (1.0 eq)
- Isopropylamine (1.2 eq)
- Triethylamine (Et
N) (2.0 eq)
- Dichloromethane (DCM) (anhydrous)

Step-by-Step Workflow:

- Solvation: Dissolve isopropylamine (1.2 eq) and Et
N (2.0 eq) in anhydrous DCM at 0°C under N
atmosphere.
- Addition: Dropwise addition of biphenyl-4-carbonyl chloride (dissolved in DCM) over 30 minutes. Rationale: Exothermic control prevents impurity formation.
- Reaction: Stir at room temperature for 4 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Workup: Wash organic layer with 1M HCl (removes unreacted amine), then Sat. NaHCO

(removes acid), then Brine.

- Drying: Dry over MgSO_4

, filter, and concentrate in vacuo.

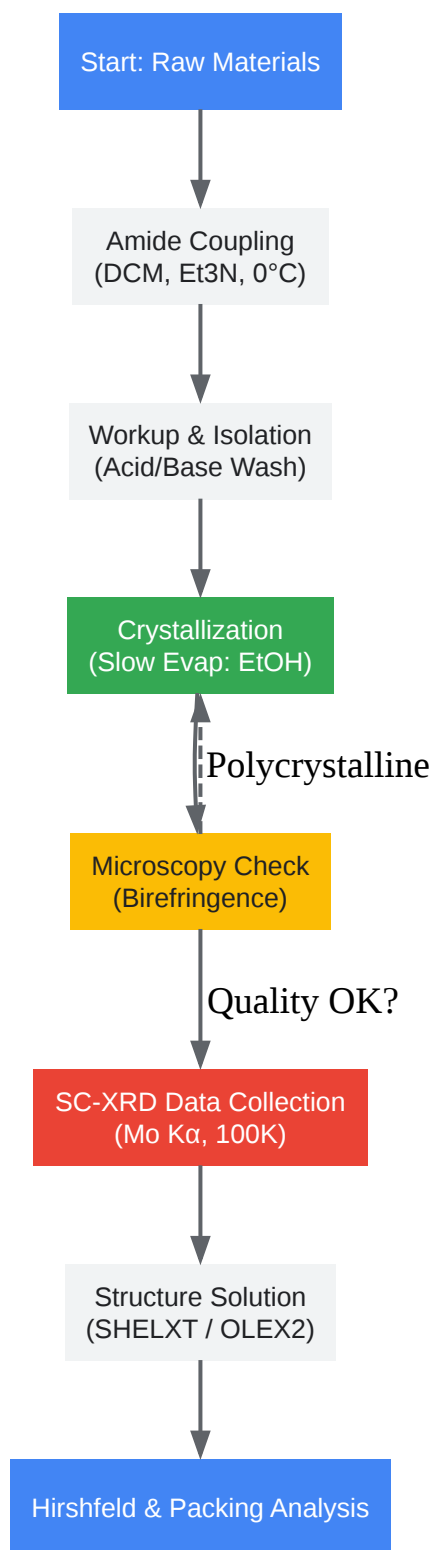
Crystallization for SC-XRD

Standard recrystallization often yields microcrystalline powder. For diffraction-quality single crystals, we employ Slow Evaporation or Vapor Diffusion.

- Method A (Preferred): Dissolve 20 mg of crude amide in minimal hot Ethanol. Allow to cool slowly to RT in a vibration-free environment.
- Method B (Vapor Diffusion): Dissolve in DCM (inner vial); diffuse Pentane (outer vial).

Experimental Workflow Visualization

The following diagram details the critical path from synthesis to structural solution.



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Caption: Figure 1. End-to-end workflow for the synthesis and structural elucidation of N-isopropylbiphenyl-4-carboxamide.

Structural Analysis & Supramolecular Synthons

Once the dataset is solved (typically in Monoclinic

or Triclinic

for this class), the analysis must focus on three specific features that define the material's properties.

The Biphenyl Twist (Conformational Lock)

Unlike a flat anthracene system, the biphenyl unit in this molecule will not be planar.

- Mechanism: Steric repulsion between the ortho-hydrogens on the two phenyl rings.
- Expected Value: Dihedral angle () between 35° and 45°.
- Significance: This twist disrupts dense stacking, increasing solubility compared to planar analogs. If , suspect disorder or packing forces overcoming steric strain (rare).

Hydrogen Bonding Motifs

Secondary amides (

) are robust supramolecular synthons. For **N-(propan-2-yl)biphenyl-4-carboxamide**, two competing motifs exist:

Motif Type	Graph Set Notation	Description	Probability
Catemer Chain		Infinite 1D chains of	High (Steric bulk of isopropyl favors this)
Centrosymmetric Dimer		Cyclic dimer between two molecules	Low/Medium (Common in primary amides, less in bulky secondary)

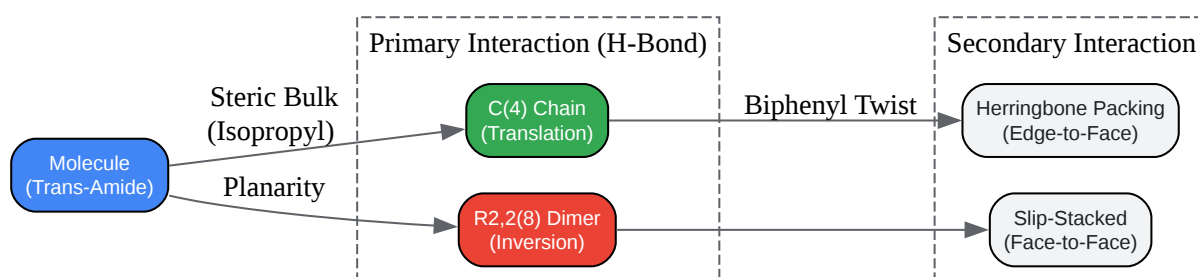
Hirshfeld Surface Analysis

To validate the structure beyond simple bond lengths, generate Hirshfeld surfaces (using CrystalExplorer).

- Surface: Look for two bright red spots corresponding to the acceptor and donor.
- Fingerprint Plot:
 - Spikes: Two sharp spikes at the bottom left indicate strong H-bonds.
 - Wings: Broad wings indicate interactions from the isopropyl group to the biphenyl rings.

Logic of Supramolecular Assembly

The following diagram illustrates the decision logic used to classify the packing arrangement of the solved structure.



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Caption: Figure 2. Supramolecular assembly logic. The isopropyl group and biphenyl twist typically force the system into C(4) chains arranged in a herringbone motif.

Data Collection Parameters (Standardized)

For reproducibility, ensure your diffractometer settings match these industry standards for organic amides.

Parameter	Setting	Reason
Temperature	100 K (Liquid N)	Minimizes thermal motion of the isopropyl methyl groups (disorder reduction).
Radiation	Mo K (Å)	Standard for small molecules; reduces absorption compared to Cu source.
Completeness	> 99.5% to	Required for high-quality refinement and publication.
Resolution	0.80 Å	Sufficient to resolve H-atom positions (though usually calculated).

References

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Sources

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